

# 2-Amino-3,5-dichloropyridine molecular weight and formula

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## Compound of Interest

Compound Name: 2-Amino-3,5-dichloropyridine

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## In-Depth Technical Guide: 2-Amino-3,5-dichloropyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential physicochemical data for **2-Amino-3,5-dichloropyridine**, a key intermediate in organic synthesis, particularly within medicinal chemistry and materials science.

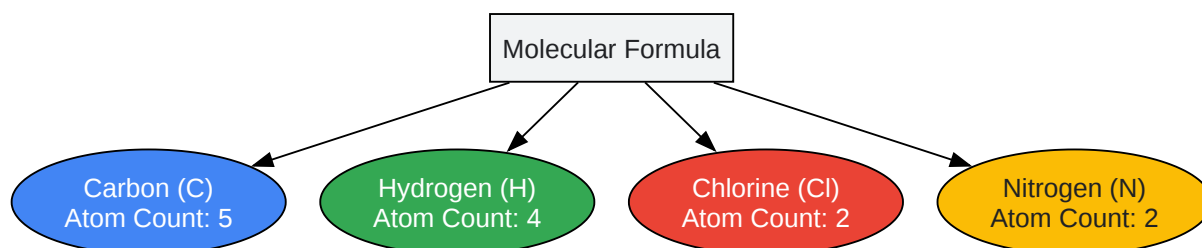
## Core Molecular Data

The fundamental molecular properties of **2-Amino-3,5-dichloropyridine** are summarized below. This data is critical for stoichiometric calculations, analytical characterization, and experimental design.

Parameter	Value
Molecular Formula	C <sub>5</sub> H <sub>4</sub> Cl <sub>2</sub> N <sub>2</sub> [1][2]
Molecular Weight	163.00 g/mol [3]
IUPAC Name	3,5-dichloropyridin-2-amine[2]
CAS Number	4214-74-8[2][3]

## Logical Relationship of Molecular Components

The following diagram illustrates the elemental composition derived from the molecular formula.



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Caption: Elemental breakdown of **2-Amino-3,5-dichloropyridine**.

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## References

- 1. sincerechemical.com [sincerechemical.com]
- 2. 2-Amino-3,5-dichloropyridine, 98% 100 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 3. 2-AMINO-3,5-DICHLOROPYRIDINE – CHEM-IS-TRY Inc [chem-is-try.com]
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